

Essential Safety and Operational Guide for Handling 2,3-Dimethylquinoxaline

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Compound of Interest

Compound Name: 2,3-Dimethylquinoxaline

Cat. No.: B146804

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This guide provides comprehensive safety and logistical information for the handling and disposal of **2,3-Dimethylquinoxaline**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **2,3-Dimethylquinoxaline**
- CAS Number: 2379-55-7
- Molecular Formula: C₁₀H₁₀N₂

Hazard Identification and Safety Data Summary

2,3-Dimethylquinoxaline is classified as a hazardous substance. The primary hazards include acute oral toxicity, skin irritation, serious eye irritation, and potential respiratory irritation.[1][2] The toxicological properties of this material have not been fully investigated, warranting cautious handling.[3]

Property	Value	Reference
Appearance	Yellow-beige powder	[3]
Physical State	Powder Solid	[2]
Odor	No information available	[2]
Melting Point/Range	102 - 107 °C / 215.6 - 224.6 °F	[2]
Boiling Point/Range	257 - 259 °C / 494.6 - 498.2 °F	[2]
Water Solubility	Low water solubility	[1][2]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases	[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,3-Dimethylquinoxaline** to minimize exposure and ensure personal safety.

PPE Category	Description	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [4]	Protects against splashes and airborne particles that can cause serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). [4] It is recommended to use double gloves.	Prevents skin contact, which can cause irritation. [1] [2]
Skin and Body Protection	A long-sleeved laboratory coat kept buttoned. [5] Disposable coveralls may also be used.	Protects skin from accidental contact with the chemical. [3]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is required if there is a risk of generating dust or if work is not performed in a fume hood. [5]	Prevents inhalation of the powder, which may cause respiratory tract irritation. [1] [2]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2,3-Dimethylquinoxaline** from receipt to experimental use.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Ensure the container is properly labeled.
- Storage:
 - Store in a tightly closed container in a cool, dry, well-ventilated area.[\[2\]](#)[\[3\]](#)
 - Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

- The storage area should be clearly marked with the appropriate hazard symbols.
- Handling and Weighing:
 - All handling of **2,3-Dimethylquinoxaline** powder must be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and inhalation.
[\[1\]](#)[\[2\]](#)
 - Before handling, ensure an eyewash station and safety shower are readily accessible.
[\[6\]](#)
 - Don all required PPE as specified in the table above.
 - When weighing, use a draft shield or perform the task in a fume hood to prevent the powder from becoming airborne.
 - Use dedicated spatulas and weigh boats.
 - After weighing, securely close the container and wipe it with a damp cloth before returning to storage.
- Experimental Use:
 - When adding the compound to a reaction vessel, do so carefully to avoid splashing or creating dust.
 - Maintain adequate ventilation throughout the experiment.

Spill and Emergency Procedures

Spill Cleanup:

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently sweep or vacuum the spilled material and place it into a suitable, sealed, and labeled container for disposal.
[\[1\]](#)[\[3\]](#)
 - Avoid generating dust.
[\[1\]](#)[\[3\]](#)

- Clean the spill area with a suitable solvent (e.g., ethanol) and dispose of the cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the laboratory and notify the institutional Environmental Health and Safety (EHS) department immediately.[5]
 - Prevent the spill from entering drains or waterways.[5]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3] Seek medical attention if irritation persists.[5]
- Inhalation: Remove the individual from exposure to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Seek immediate medical attention.[3]

Disposal Plan

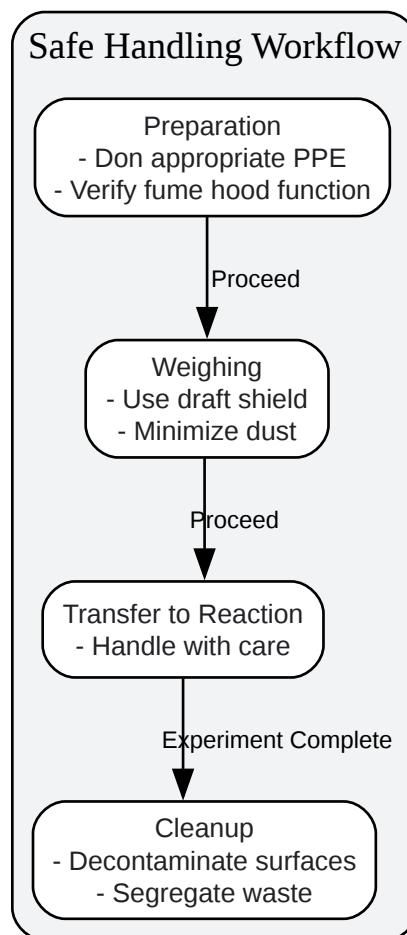
All waste containing **2,3-Dimethylquinoxaline** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[1][5]

- Waste Segregation:
 - Collect all unused **2,3-Dimethylquinoxaline** and any materials contaminated with it (e.g., gloves, weigh boats, paper towels) in a dedicated, compatible, and clearly labeled hazardous waste container.[6]
- Waste Container:

- Use a leak-proof container with a secure lid.[\[4\]](#)
- The container must be labeled with "Hazardous Waste" and the full chemical name: "**2,3-Dimethylquinoxaline**".[\[4\]](#)
- Waste Storage:
 - Store the hazardous waste container in a designated satellite accumulation area.
 - Keep the container closed except when adding waste.
- Waste Pickup:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

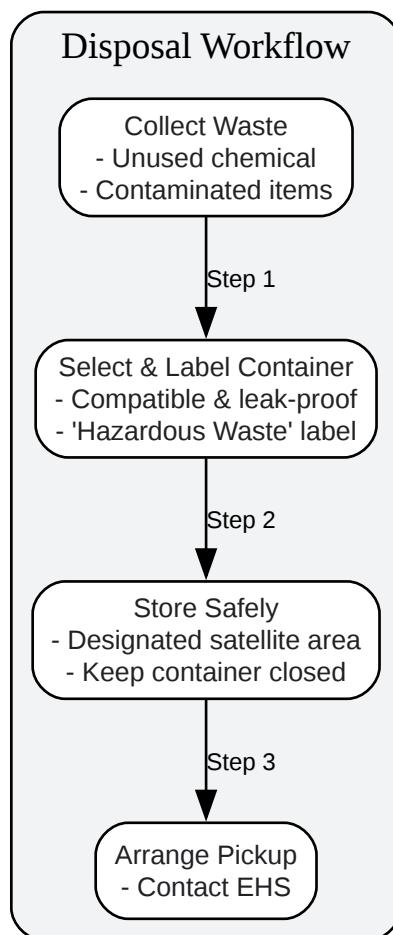
Workflow and Logic Diagrams

The following diagrams illustrate the key procedural workflows for handling and disposing of **2,3-Dimethylquinoxaline**.



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Caption: Workflow for the safe handling of **2,3-Dimethylquinoxaline**.



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Caption: Step-by-step disposal plan for **2,3-Dimethylquinoxaline** waste.

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